

Etrimfos: A Technical Overview of its Chemical Structure and Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Etrimfos is an organophosphate insecticide recognized for its contact and stomach action against a range of chewing and sucking insects.[1] As a non-systemic pesticide, it has been utilized in agriculture to protect crops such as top fruit, citrus, vegetables, and cereals.[1] This technical guide provides an in-depth examination of the chemical structure, physicochemical properties, mechanism of action, metabolism, and toxicological profile of **Etrimfos**. Detailed experimental protocols for its analysis are also presented, alongside visualizations of key pathways and workflows to facilitate a comprehensive understanding for research and development professionals.

Chemical Identity and Structure

Etrimfos is chemically identified as O-(6-ethoxy-2-ethyl-4-pyrimidinyl) O,O-dimethyl phosphorothioate.[2]

- IUPAC Name: O-6-ethoxy-2-ethyl-pyrimidin-4-yl O,O-dimethyl phosphorothioate[2]
- CAS Name: O-(6-Ethoxy-2-ethyl-4-pyrimidinyl)phosphorothioic acid O,O-dimethyl ester[3]
- CAS Number: 38260-54-7[1]
- Molecular Formula: C10H17N2O4PS[4]



Molecular Weight: 292.29 g/mol [4]

• Synonyms: Ekamet, Satisfar, SAN 197 I[2][5]

Chemical Structure:

Caption: Chemical structure of **Etrimfos**.

Physicochemical Properties

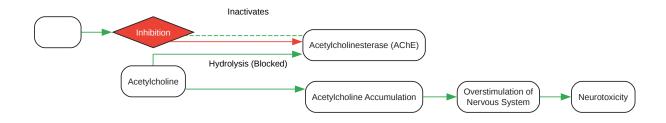
Etrimfos is a colorless oil with a slight, characteristic odor.[2] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference	
Appearance	Colorless oil	[2]	
Odor	Slight, characteristic of thionophosphoric acid derivatives	[2]	
Melting Point	-3.35°C	[2]	
Specific Gravity	1.195 at 20°C	[2]	
Vapor Pressure	6.5 x 10 ⁻⁵ mm Hg at 20°C	[3]	
Refractive Index	nD ²⁰ 1.5068	[2]	
Water Solubility	40 mg/L at 23-24°C	[3]	
Solvent Miscibility	Completely miscible with acetone, ethanol, diethyl ether, chloroform, dimethyl sulfoxide, ethyl acetate, hexane, and kerosene.	[2]	
Stability (Hydrolysis Half-life at 25°C)	0.4 days at pH 3, 16 days at pH 6, 14 days at pH 9	[6]	

Mechanism of Action: Cholinesterase Inhibition



As an organophosphate insecticide, the primary mechanism of action for **Etrimfos** is the inhibition of the enzyme acetylcholinesterase (AChE).[1] AChE is critical for the proper functioning of the nervous system, where it hydrolyzes the neurotransmitter acetylcholine.



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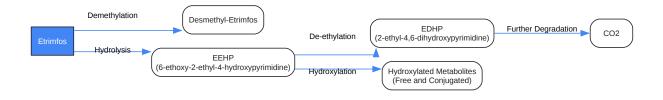
Caption: Mechanism of **Etrimfos** via acetylcholinesterase inhibition.

By inhibiting AChE, **Etrimfos** leads to an accumulation of acetylcholine at the synaptic cleft. This results in the overstimulation of cholinergic pathways, leading to neurotoxicity and ultimately the death of the target insect.[1]

Metabolism

The metabolism of **Etrimfos** proceeds through several key pathways, primarily involving glutathione-transferases and mixed-function oxidases.[2] The degradation pathways are generally similar in plants, animals, and soils, with hydrolysis of the phosphorothioate ester being a significant route.[2]

Metabolic Pathway Overview



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Caption: Metabolic degradation pathway of **Etrimfos**.

In rats, **Etrimfos** is rapidly absorbed and metabolized, with the majority of radioactivity from labeled doses being excreted in the urine within 96 hours.[2] The primary metabolites identified are desmethyl-**etrimfos** and 6-ethoxy-2-ethyl-4-hydroxypyrimidine (EEHP).[2] In soil, **Etrimfos** has a half-life of approximately 3 to 8 days, degrading to EEHP, EDHP, and eventually carbon dioxide.[2]

Toxicological Profile

Etrimfos is classified as moderately toxic to humans if ingested.[1] The toxic effects are characteristic of cholinesterase inhibitors.[2]

Toxicity Metric	Species	Value	Reference
Oral LD50	Male Rats	1800 mg/kg	[3]
Oral LD50	Mice	437 mg/kg	[3]
LC₅o (96 hr)	Carp	13.3 mg/L	[3]
No-Effect Level (Cholinesterase Activity)	Rat	6 mg/kg in diet (equivalent to 0.3 mg/kg bw/day)	[2]

Studies have shown that **Etrimfos** is not mutagenic in the Ames test, rat metaphase analysis, or hamster bone marrow micronuclei count.[2] It also did not induce a delayed neurotoxic response in hens.[2]

Environmental Fate

Etrimfos is not considered persistent in soil environments.[1] Its mobility in soil is considered low to moderate.[5] The degradation of organophosphate pesticides like **Etrimfos** is influenced by factors such as microbial composition, pH, and temperature.[7] In aqueous solutions, its stability is pH-dependent, with faster degradation occurring in more acidic conditions.[6]

Experimental Protocols



Residue Analysis in Agricultural Products

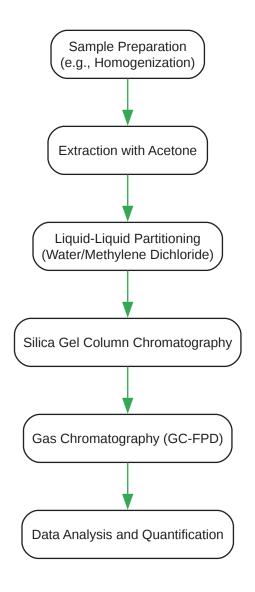
A common method for the determination of **Etrimfos** residues in crops involves gas chromatography.

Objective: To quantify the concentration of **Etrimfos**, its oxygen analogue (EPO), and its main metabolite (EEHP) in plant material.

Methodology:

- Extraction: Residues are extracted from the sample matrix using acetone.[2]
- Partitioning: The extract is then subjected to a liquid-liquid partitioning step between water and methylene dichloride for initial cleanup.[2]
- Column Chromatography: For the specific determination of Etrimfos, the methylene dichloride solution undergoes further cleanup using a silica gel column.[2]
- Detection: The final determination is performed by gas chromatography (GC) equipped with a flame photometric detector (FPD) operating in phosphorus mode.[2]





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Caption: Workflow for **Etrimfos** residue analysis.

Metabolism Study in Rats (General Protocol)

Objective: To investigate the absorption, distribution, metabolism, and excretion of **Etrimfos**.

Methodology:

 Dosing: A single oral dose of radiolabeled Etrimfos (e.g., ¹⁴C-labeled) is administered to rats.[2]



- Sample Collection: Urine, feces, and bile are collected at specified time intervals (e.g., up to 96 hours post-dosing).[2] Tissues may also be collected at the end of the study.
- Radioactivity Measurement: The total radioactivity in the collected samples is measured to determine the extent of absorption and excretion.
- Metabolite Profiling: Samples are processed and analyzed using chromatographic techniques (e.g., HPLC) coupled with radiometric detection to separate and identify metabolites.
- Structural Elucidation: The chemical structures of the identified metabolites are confirmed using mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Conclusion

Etrimfos is an organophosphate insecticide with a well-defined chemical structure and a clear mechanism of action centered on the inhibition of acetylcholinesterase. Its physicochemical properties, metabolic pathways, and toxicological profile have been established through various studies. The provided analytical methods offer a robust framework for its detection and quantification in environmental and biological matrices. This comprehensive technical guide serves as a valuable resource for professionals engaged in the research and development of pesticides and related chemical compounds.

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